

# 2-(Benzyloxy)benzaldehyde molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-(Benzyloxy)benzaldehyde

Cat. No.: B185962

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An In-Depth Technical Guide to **2-(Benzyloxy)benzaldehyde**: Properties, Synthesis, and Applications

## Introduction

**2-(Benzyloxy)benzaldehyde**, also known as O-benzylsalicylaldehyde, is an aromatic organic compound that serves as a pivotal intermediate in synthetic chemistry. Structurally, it is a derivative of salicylaldehyde where the phenolic hydroxyl group is protected by a benzyl ether linkage. This structural feature makes it a versatile building block, particularly in the fields of medicinal chemistry and drug development. Its aldehyde functionality allows for a wide array of chemical transformations, while the stable benzyl protecting group can be selectively removed under specific conditions if required. This guide provides a comprehensive technical overview of its core properties, validated synthesis protocols, key synthetic applications, and essential safety and handling procedures for researchers and drug development professionals.

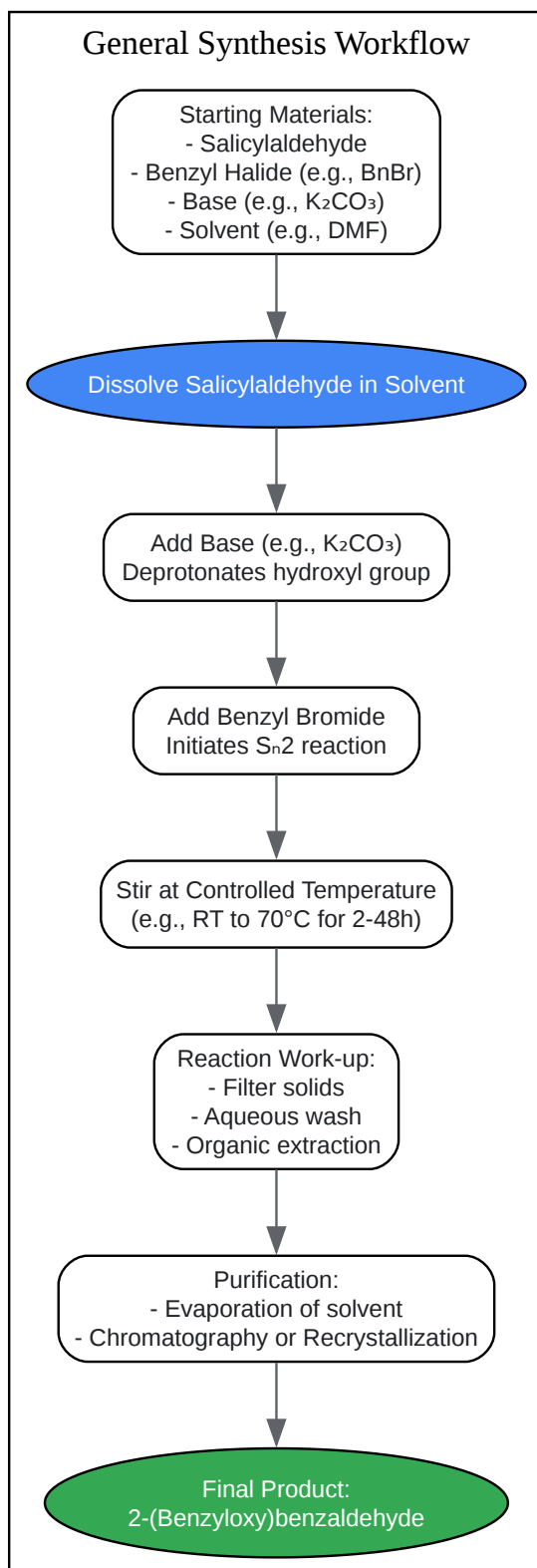
## Physicochemical Properties and Core Identifiers

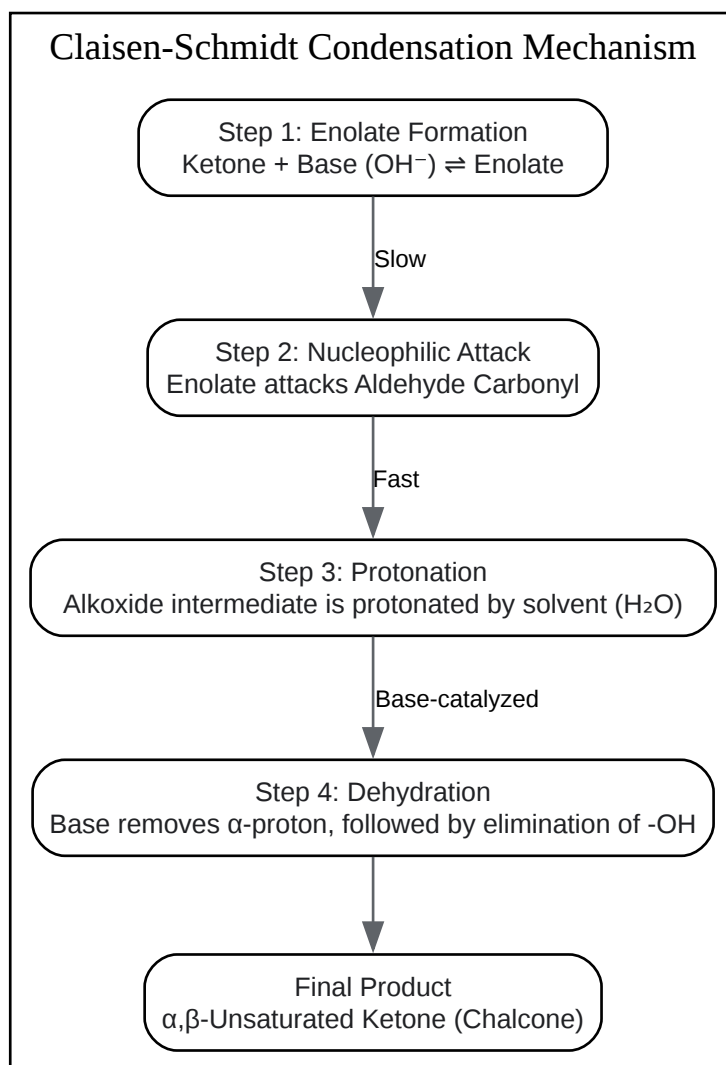
**2-(Benzyloxy)benzaldehyde** is characterized by a specific set of physical and chemical properties that are crucial for its handling, storage, and application in synthesis. The compound's melting point of 48-49°C means it can be found as either a liquid or a solid, depending on the ambient temperature.<sup>[1]</sup>

Identifier	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	212.24 g/mol	[2][3][4]
IUPAC Name	2-(phenylmethoxy)benzaldehyde	[2]
CAS Number	5896-17-3	[2][5]
Appearance	White to pale cream solid or colorless to yellow liquid	[1][6]
Melting Point	48-49 °C	[1]
Boiling Point	176-177 °C @ 4 Torr; 326 °C (lit.)	[1][7]
Density	~1.1 - 1.34 g/cm <sup>3</sup> at 25 °C	[1][7]
Solubility	Insoluble in water	[1][7]
InChI Key	PBEJTRAJWCNHR5-UHFFFAOYSA-N	[2][8]

## Synthesis of 2-(Benzyloxy)benzaldehyde

The most prevalent and efficient method for synthesizing **2-(Benzyloxy)benzaldehyde** is the Williamson ether synthesis.[9] This reaction involves the O-alkylation of salicylaldehyde with a benzylating agent, such as benzyl bromide or benzyl chloride, in the presence of a base. The choice of base and solvent is critical for optimizing reaction yield and purity. Polar aprotic solvents like dimethylformamide (DMF) or acetonitrile are preferred as they effectively solvate the cation of the base, leaving a more reactive, "naked" phenoxide anion for the S<sub>N</sub>2 reaction with the benzyl halide.[9]





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- To cite this document: BenchChem. [2-(Benzyloxy)benzaldehyde molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b185962#2-benzyloxy-benzaldehyde-molecular-weight-and-formula]

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